

An In-depth Technical Guide on Laureth-1 Phosphate: Chemical Structure and Synthesis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Laureth-1 phosphate

CAS No.: 45245-91-8

Cat. No.: B12777529

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Laureth-1 phosphate is the ester of Laureth-1 and phosphoric acid.^[1] It belongs to the class of alkyl ethoxy phosphate surfactants and finds application in various industries. This guide provides a detailed overview of its chemical structure, synthesis methodologies, and relevant experimental protocols. Quantitative data is presented in tabular format for clarity, and a visual representation of the synthesis workflow is provided using the DOT language.

Chemical Structure

Laureth-1 phosphate is a complex mixture of esters, but its primary component has a well-defined structure.^[1] The "Laureth-1" portion refers to a lauryl alcohol (dodecanol) molecule that has been ethoxylated with an average of one ethylene oxide unit. This is then phosphorylated to form the phosphate ester.

- Molecular Formula: C₁₄H₃₁O₅P^{[2][3][4]}

- IUPAC Name: 2-dodecoxyethyl dihydrogen phosphate[3]
- SMILES: CCCCCCCCCCCCOCCOP(=O)(O)O[2][4]
- InChIKey: JUFHABKBWMZXKL-UHFFFAOYSA-N[2][3][4]
- Molecular Weight: 310.37 g/mol [2][3]

The structure consists of a hydrophobic 12-carbon lauryl tail, a short hydrophilic ethylene oxide linker, and a terminal hydrophilic phosphate group. This amphiphilic nature imparts its surfactant properties.

Synthesis of Laureth-1 Phosphate

The synthesis of **Laureth-1 phosphate**, and alkyl ethoxy phosphates in general, is typically achieved through the phosphorylation of the corresponding alcohol ethoxylate (Laureth-1). Several phosphating agents can be employed, with the choice of agent and reaction conditions influencing the ratio of monoalkyl to dialkyl phosphate esters in the final product.[5][6]

Common phosphating agents include:

- Phosphorus pentoxide (P_2O_5)[7][8]
- Polyphosphoric acid (PPA)[5][6]
- Phosphorus oxychloride ($POCl_3$)[6]

The reaction with phosphorus pentoxide is a common industrial method.[7] It involves the reaction of the fatty alcohol ethoxylate with P_2O_5 followed by hydrolysis of the resulting phosphate intermediates.

General Reaction Scheme (using P_2O_5)

- Phosphorylation: $3 R-OH + P_2O_5 \rightarrow (RO)_2P(O)OH + ROP(O)(OH)_2$
- Hydrolysis: The intermediates are hydrolyzed to yield the final mono- and di-phosphate esters.

Where R represents the $C_{12}H_{25}(OCH_2CH_2)_1$ - group.

Quantitative Data on Synthesis

The following table summarizes typical reaction conditions and outcomes for the synthesis of alkyl phosphates, which are analogous to **Laureth-1 phosphate** synthesis.

Parameter	Value	Reference
Phosphating Agent	Phosphorus Pentoxide (P_2O_5)	[8]
Starting Alcohol	Lauryl Alcohol	[8]
Mole Ratio (Alcohol: P_2O_5)	2.0	[8]
Reaction Temperature	80°C	[8]
Reaction Time	4 hours	[8]
Hydrolysis Temperature	70°C	[8]
Hydrolysis Time	2 hours	[8]
Product Composition		
Monododecyl Phosphate	66.12%	[8]
Didodecyl Phosphate	24.60%	[8]
Phosphoric Acid	9.28%	[8]

Experimental Protocols

This section provides a detailed, generalized protocol for the laboratory-scale synthesis of **Laureth-1 phosphate** using phosphorus pentoxide as the phosphating agent. This protocol is based on established methods for the phosphorylation of fatty alcohols.[7][8]

Materials and Equipment

- Reactants:
 - Laureth-1 (2-(dodecyloxy)ethanol)

- Phosphorus pentoxide (P_2O_5)
- Anhydrous non-polar solvent (e.g., toluene or machine oil as a dispersant)[8]
- Deionized water
- Equipment:
 - Three-neck round-bottom flask
 - Mechanical stirrer
 - Heating mantle with temperature controller
 - Condenser
 - Dropping funnel
 - Nitrogen inlet

Synthesis Procedure

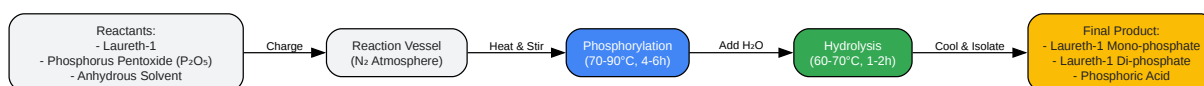
- Setup: Assemble the reaction apparatus under a nitrogen atmosphere to maintain anhydrous conditions.
- Dispersion of P_2O_5 : To the reaction flask, add the anhydrous solvent (if used) and phosphorus pentoxide. Stir the mixture to create a uniform dispersion.[8]
- Addition of Laureth-1: Slowly add Laureth-1 to the P_2O_5 dispersion via the dropping funnel over a period of 1-2 hours. Maintain vigorous stirring to ensure proper mixing and to control the exothermic reaction.
- Phosphorylation Reaction: After the addition is complete, heat the reaction mixture to 70-90°C and maintain this temperature for 4-6 hours.[5][8] Monitor the reaction progress by techniques such as ^{31}P -NMR or titration.
- Hydrolysis: Cool the reaction mixture to 60-70°C. Slowly and carefully add a stoichiometric amount of deionized water to hydrolyze the pyrophosphate intermediates to

orthophosphates. An exotherm will be observed. Maintain the temperature for an additional 1-2 hours to ensure complete hydrolysis.[8]

- Workup: The resulting product is a mixture of mono- and di-phosphate esters and can be used as is or purified further by techniques such as extraction or chromatography if a specific ester is desired. For some applications, a small amount of hydrogen peroxide may be added to decolorize the product.[5]

Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Laureth-1 phosphate**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Laureth-1 phosphate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ewg.org [ewg.org]
- 2. [GSRS](http://gsrs.ncats.nih.gov) [gsrs.ncats.nih.gov]
- 3. Laureth-1 phosphate | C₁₄H₃₁O₅P | CID 20813377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. PubChemLite - Laureth-1 phosphate (C₁₄H₃₁O₅P) [pubchemlite.lcsb.uni.lu]
- 5. EP0675076A2 - Phosphorylation agent, process and use - Google Patents [patents.google.com]

- [6. researchgate.net \[researchgate.net\]](#)
- [7. Synthesis of alkyl phosphates and investigation of their surface-active properties in an alkaline surfactant polymer system for enhanced oil recovery | Tret'yakov | Proceedings of Universities. Applied Chemistry and Biotechnology \[vuzbiochemi.elpub.ru\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide on Laureth-1 Phosphate: Chemical Structure and Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12777529/docs#an-in-depth-technical-guide-on-laureth-1-phosphate-chemical-structure-and-synthesis\]](https://www.benchchem.com/product/b12777529/docs#an-in-depth-technical-guide-on-laureth-1-phosphate-chemical-structure-and-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check